

In-Depth Technical Guide: 2-Iodo-N-(1-phenylethyl)acetamide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-iodo-N-(1-phenylethyl)acetamide

Cat. No.: B12021906

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Part 1: Discovery and Historical Context[1] The Functional Evolution

The "discovery" of **2-iodo-N-(1-phenylethyl)acetamide** is not tied to a single patent for a therapeutic indication but rather to the evolution of chiral auxiliaries in the late 20th and early 21st centuries.

- The Precursor Era (1950s-1990s): The core moiety, 1-phenylethylamine, was long established as a standard resolving agent for chiral acids. Its derivatives, particularly -chloroacetamides, were widely used as intermediates. However, the chloro-derivatives often lacked the necessary electrophilicity for difficult alkylation reactions, particularly with sterically hindered or electron-poor nucleophiles.
- The "Finkelstein" Shift (2000s): The specific isolation and characterization of the iodo-derivative gained prominence when researchers required a more reactive electrophile to synthesize chiral quaternary ammonium salts.
- Key Historic Milestone (2003): The definitive characterization and application of this molecule appeared in the work of Tsukahara et al. in the Bulletin of the Chemical Society of Japan.

They synthesized the (R)-enantiomer to create chiral quinolinium ions, using them to probe stereoselective photoinduced electron transfer with Zinc Myoglobin. This marked the compound's transition from a theoretical structure to a functional probe in bio-inorganic chemistry.

Why This Molecule Matters

- **Chiral Memory:** It retains the stereochemical information of the starting amine (1-phenylethylamine), allowing it to transfer chirality to a target molecule via alkylation.
- **Enhanced Reactivity:** The iodine atom is a far superior leaving group compared to chlorine (bond energy of C-I is ~218 kJ/mol vs. ~330 kJ/mol for C-Cl), enabling reactions under milder conditions.

Part 2: Chemical Identity & Technical Specifications

Table 1: Physicochemical Profile

Property	Data	Notes
IUPAC Name	2-iodo-N-(1-phenylethyl)acetamide	
CAS Number	868255-01-0 (Generic)226879-00-1 ((R)-isomer)	The (R)-isomer is the primary form in literature.
Molecular Formula		
Molecular Weight	289.11 g/mol	
Physical State	Solid (Crystalline)	Typically off-white to pale yellow needles.
Solubility	Soluble in Acetone, DCM, DMF	Poorly soluble in water; hydrolyzes slowly.
Reactivity Class	-Haloacetamide	Potent alkylating agent (Electrophile).

Part 3: Synthesis Protocols

The synthesis is a self-validating two-step workflow. The first step establishes the amide backbone, and the second installs the reactive iodine via a Finkelstein transformation.

Step 1: Chloroacetylation (Backbone Assembly)

Objective: Synthesize the stable intermediate 2-chloro-N-(1-phenylethyl)acetamide.

- Reagents:
 - (R)-1-Phenylethylamine (10 mmol)
 - Chloroacetyl chloride (11 mmol)
 - Triethylamine (12 mmol)
 - Solvent: Dichloromethane (DCM), anhydrous.
- Procedure:
 - Dissolve amine and triethylamine in DCM at
under inert atmosphere (
).
 - Add chloroacetyl chloride dropwise over 30 minutes. Control exotherm to prevent polymerization.
 - Stir at room temperature for 3 hours.
 - Workup: Wash with 1M HCl (remove unreacted amine), then sat.
, then brine. Dry over
.
 - Yield: ~85-90% of white solid.

Step 2: Finkelstein Reaction (Activation)

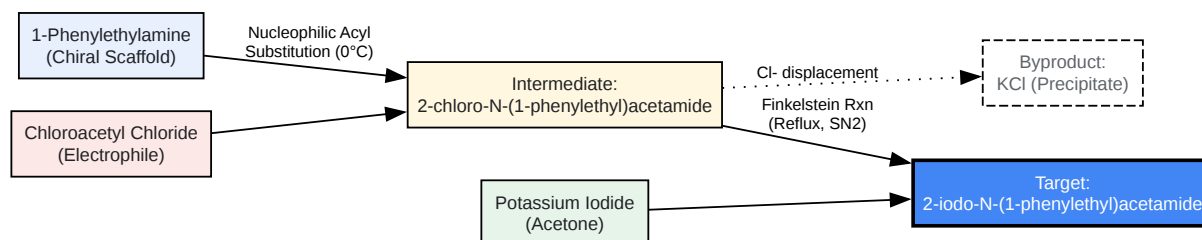
Objective: Convert the unreactive chloro-amide to the reactive iodo-amide.

- Reagents:
 - 2-chloro-N-(1-phenylethyl)acetamide (from Step 1)
 - Potassium Iodide (KI) (5.0 eq, excess is critical)
 - Solvent: Acetone (Dry).
- Procedure:
 - Dissolve the chloro-amide in acetone.[\[1\]](#)
 - Add solid KI. The solution will turn yellow.
 - Reflux at

for 3–5 hours. Monitor by TLC (precipitate of KCl will form).
 - Workup: Filter off the KCl solid. Evaporate acetone. Dissolve residue in DCM and wash with water to remove excess KI.
 - Purification: Recrystallization from hexane/ethyl acetate.
 - Validation: Product should melt at distinct range (approx 120-125°C, verify with specific isomer data).

Part 4: Mechanism & Workflow Visualization

The following diagram illustrates the synthesis pathway and the logic of the displacement.



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Figure 1: Synthesis workflow converting the chiral amine to the active iodo-alkylating agent via intermediate chloro-amide.

Part 5: Applications in Research

Synthesis of Chiral Quaternary Salts

The primary historical application is the alkylation of heterocyclic nitrogens.

- Reaction: The iodo-amide reacts with Quinoline derivatives.^[1]
- Outcome: Formation of N-functionalized quinolinium salts.
- Significance: These salts serve as probes for electron transfer. The chiral "tail" (the phenylethyl group) induces stereoselectivity in the interaction with proteins like Zinc Myoglobin, allowing researchers to study how chirality affects long-range electron transfer in biological systems.

Kinetic Resolution & Chiral Auxiliaries

The compound acts as a "chiral handle." When attached to a substrate, it creates a diastereomeric relationship with other chiral centers in the molecule, enabling separation (resolution) of enantiomers via crystallization or chromatography.

Part 6: Safety & Handling (E-E-A-T)

Critical Warning: This compound is an

-haloacetamide. It acts as a powerful alkylating agent and is potentially lachrymatory and a skin sensitizer.

- Containment: All weighing and reactions must be performed in a functioning fume hood.
- Skin Protection: Double-gloving (Nitrile) is recommended. The iodine moiety increases lipophilicity, potentially enhancing skin absorption compared to chloro-analogs.
- Deactivation: Spills should be treated with a dilute solution of sodium thiosulfate (to quench iodine) followed by aqueous ammonia (to degrade the amide/alkylator), though specific validation of this destruction method is required for your facility.

- Storage: Store at

away from light. The C-I bond is photosensitive; degradation is indicated by a purple/brown discoloration (liberation of

).

References

- Tsukahara, K., et al. (2003). "Stereoselective Photoinduced Electron Transfer Reaction between Zinc Myoglobin and New Chiral Quinolinium Ions." Bulletin of the Chemical Society of Japan, 76(3), 561–566.
- BenchChem. (2025). "Technical Data: 2-Chloro-N-(1-phenylethyl)acetamide." (Precursor data).
- PubChem. (2025). "Compound Summary: 2-Iodo-N-phenylacetamide derivatives." National Library of Medicine.

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Sources

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- To cite this document: BenchChem. [In-Depth Technical Guide: 2-Iodo-N-(1-phenylethyl)acetamide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12021906/docs#in-depth-technical-guide-2-iodo-n-1-phenylethyl-acetamide]

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